

Handling and storage procedures for 1-tert-Butoxyoctan-2-ol.

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Compound of Interest

Compound Name: 1-tert-Butoxyoctan-2-ol

Cat. No.: B15433748

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Application Notes and Protocols for 1-tert-Butoxyoctan-2-ol

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed procedures for the safe handling and storage of **1-tert-Butoxyoctan-2-ol**, a C8 alkoxy alcohol. Due to the absence of a specific Safety Data Sheet (SDS) for this compound, the following protocols are based on the known properties of structurally similar long-chain alcohols and alkoxypropanols. It is imperative to treat **1-tert-Butoxyoctan-2-ol** as a potentially hazardous substance and to follow all safety precautions outlined below.

Chemical and Physical Properties

While specific experimental data for **1-tert-Butoxyoctan-2-ol** is not readily available, its properties can be inferred from related compounds. The presence of an eight-carbon chain suggests it is a liquid at room temperature with low water solubility. The tert-butoxy group and secondary alcohol functionality indicate it is likely a flammable liquid and a potential irritant.

Table 1: Inferred Physicochemical Properties of **1-tert-Butoxyoctan-2-ol**

Property	Inferred Value/Characteristic	Basis of Inference
Appearance	Colorless liquid	General property of similar short and long-chain alcohols.
Odor	Mild, characteristic alcohol odor	Common feature of C8 alcohols.
Boiling Point	Estimated > 180 °C	Boiling points of C8 alcohols are in this range.
Flash Point	Estimated > 60 °C (Combustible)	Long-chain alcohols are typically combustible rather than highly flammable.
Solubility in Water	Low to negligible	Hydrophobic nature of the C8 alkyl chain.
Density	Estimated ~0.8 - 0.9 g/mL	Typical density range for long-chain alcohols.

Hazard Identification and Safety Precautions

Based on data from similar C8 alcohols and alkoxy alcohols, **1-tert-Butoxyoctan-2-ol** should be handled as a substance with the potential for the following hazards.

Table 2: Potential Hazards and GHS Classifications

Hazard	GHS Hazard Statement (Inferred)	Precautionary Measures
Flammability	H227: Combustible liquid	Keep away from heat, sparks, open flames, and hot surfaces. No smoking. [1] [2]
Skin Irritation	H315: Causes skin irritation	Wear protective gloves and clothing. Wash skin thoroughly after handling. [3]
Eye Irritation	H319: Causes serious eye irritation	Wear eye and face protection. If in eyes, rinse cautiously with water for several minutes. [1] [3]
Respiratory Irritation	H335: May cause respiratory irritation	Avoid breathing vapor or mist. Use only in a well-ventilated area. [2]
Aspiration Hazard	H304: May be fatal if swallowed and enters airways	Do not ingest. If swallowed, do NOT induce vomiting and seek immediate medical attention. [2]

Personal Protective Equipment (PPE)

A comprehensive list of necessary personal protective equipment is provided below.

Table 3: Recommended Personal Protective Equipment (PPE)

Protection Type	Specification	Purpose
Eye/Face Protection	Safety glasses with side-shields or chemical goggles.	To prevent eye contact and serious eye irritation.[3]
Hand Protection	Chemical-resistant gloves (e.g., nitrile, neoprene).	To prevent skin contact and irritation.[3]
Skin and Body Protection	Laboratory coat, long pants, and closed-toe shoes.	To minimize skin exposure.[3]
Respiratory Protection	Use in a chemical fume hood. If ventilation is inadequate, use a respirator with an organic vapor cartridge.	To prevent inhalation of vapors and respiratory irritation.[2]

Experimental Protocols

The following are general protocols for the handling and use of **1-tert-Butoxyoctan-2-ol** in a laboratory setting.

General Handling Protocol

This protocol outlines the standard procedure for handling **1-tert-Butoxyoctan-2-ol** to minimize exposure and risk.

- Preparation:
 - Ensure a chemical fume hood is operational.
 - Gather all necessary PPE and ensure it is in good condition.
 - Have an appropriate fire extinguisher (e.g., dry chemical, CO₂, or alcohol-resistant foam) readily accessible.
 - Prepare a spill kit with absorbent materials.
- Handling:

- Conduct all work with **1-tert-Butoxyoctan-2-ol** inside a certified chemical fume hood.
- Ground all containers and transfer equipment to prevent static discharge, which could be a source of ignition.^[2]
- Use only non-sparking tools when opening and handling containers.^[2]
- Avoid direct contact with skin and eyes.
- Avoid inhalation of vapors.
- Post-Handling:
 - Tightly close the container after use.
 - Clean the work area thoroughly.
 - Wash hands and any exposed skin with soap and water.
 - Remove and properly dispose of or decontaminate any contaminated PPE.

Storage Protocol

Proper storage is crucial to maintain the stability of the compound and prevent accidents.

- Container:
 - Store in the original, tightly sealed container.
 - Ensure the container is properly labeled with the chemical name and hazard warnings.
- Storage Conditions:
 - Store in a cool, dry, and well-ventilated area.^[2]
 - Keep away from sources of ignition, heat, and direct sunlight.
 - Store separately from strong oxidizing agents, acids, and other incompatible materials.

- Segregation:
 - Store in a designated flammable liquids cabinet if available.

Emergency Procedures

In the event of an emergency, follow these procedures.

Table 4: Emergency Response Procedures

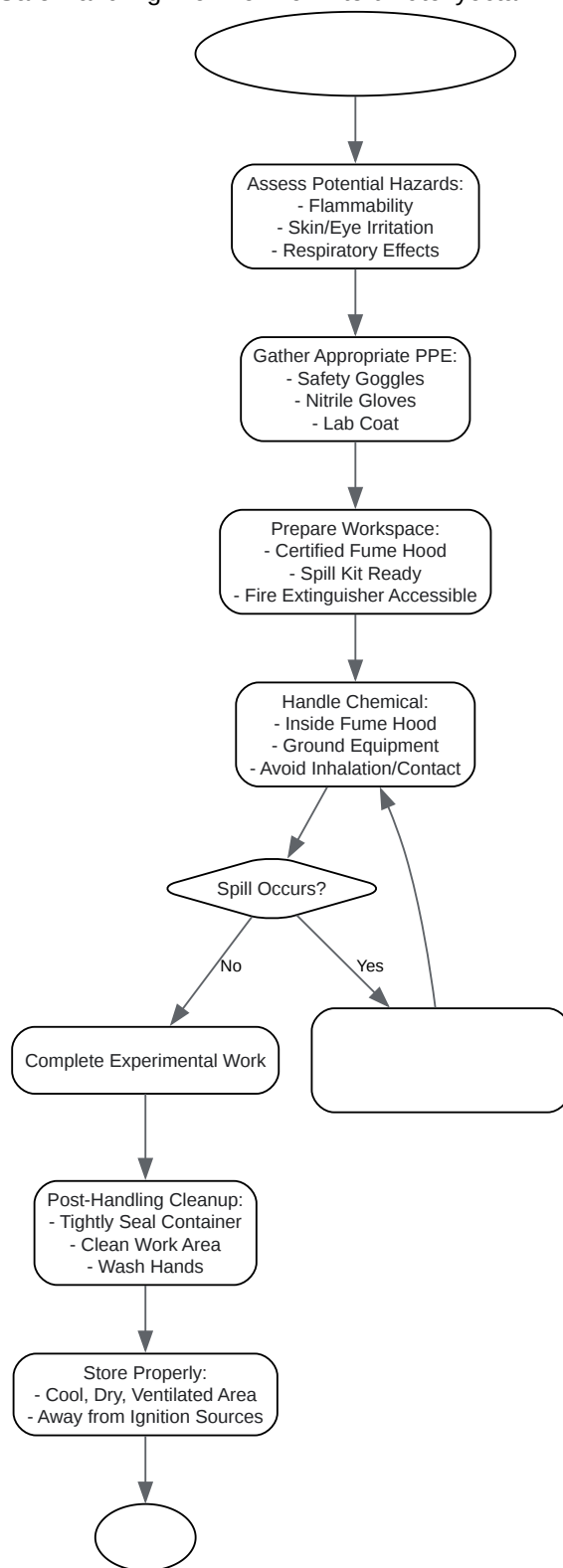
Emergency Situation	Procedure
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation persists.[3]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[3]
Inhalation	Move the affected person to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[2]
Spill	Evacuate the area. Remove all sources of ignition. Ventilate the area. Wear appropriate PPE. Contain the spill with an inert absorbent material (e.g., sand, vermiculite). Collect the absorbed material into a sealed container for proper disposal.
Fire	Use a dry chemical, CO2, or alcohol-resistant foam fire extinguisher. Do not use a direct stream of water. Water spray can be used to cool fire-exposed containers.

Diagrams

Logical Workflow for Safe Handling of 1-tert-Butoxyoctan-2-ol

The following diagram illustrates the decision-making process and necessary precautions for handling **1-tert-Butoxyoctan-2-ol**.

Safe Handling Workflow for 1-tert-Butoxyoctan-2-ol

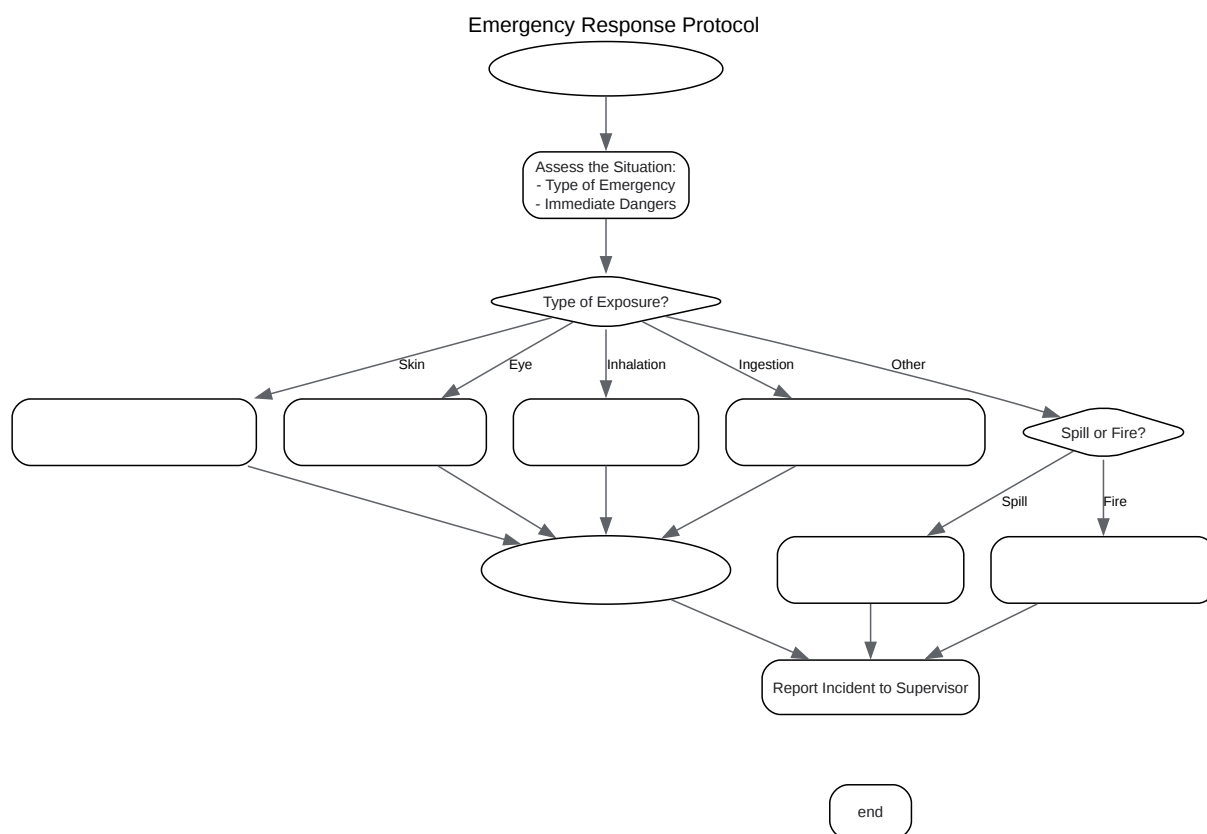


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Caption: Workflow for the safe handling of **1-tert-Butoxyoctan-2-ol**.

Emergency Response Logic

This diagram outlines the logical steps to take in case of an emergency involving **1-tert-Butoxyoctan-2-ol**.



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Caption: Logical flow for responding to emergencies.

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